

# managing toxicity and exposure risks of tetramethyltin

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## Compound of Interest

Compound Name: Tetramethyltin

Cat. No.: B1198279

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This technical support center provides essential information for managing the toxicity and exposure risks associated with **tetramethyltin**. The following guides are intended for researchers, scientists, and drug development professionals working with this hazardous compound.

## Frequently Asked Questions (FAQs)

This section addresses common questions regarding the hazards, handling, and health effects of **tetramethyltin**.

??? Question: What is **tetramethyltin** and what are its primary hazards?

**Tetramethyltin** (TMT), also known as tetramethylstannane, is a highly toxic organotin compound.[1][2] It is a highly flammable, colorless liquid.[2] The primary hazards are its extreme toxicity and flammability.[2][3] It is fatal if swallowed, inhaled, or in contact with skin.[1][4] TMT is also very toxic to aquatic life with long-lasting effects.[1][3] Due to its volatility, it poses a significant inhalation hazard.[2][4]

Table 1: Physical and Chemical Properties of **Tetramethyltin**

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>12</sub> Sn[1]
CAS Number	594-27-4[2]
Physical State	Liquid[1]
Appearance	Colorless[2]
Boiling Point	74 - 75 °C (165.2 - 167 °F)[2]
Melting Point	-54 °C (-65.2 °F)[2]
Flash Point	-12 °C (10.4 °F)[2]
Explosion Hazard	May form flammable/explosive vapor-air mixtures.[1][5]

??? Question: What are the primary routes of exposure and the symptoms of acute exposure?

Exposure can occur through inhalation, skin contact, eye contact, and ingestion.[4][5] All routes are highly dangerous. **Tetramethyltin** can be readily absorbed through the skin.[3]

Symptoms of acute exposure may not be immediate and can be delayed for several hours or even up to five days.[5][6] They include:

- Low-Level Exposure: Headache, nausea, coughing, and irritation of the respiratory system. [5][6]
- High-Level Exposure: More severe symptoms include memory loss, bradycardia (slow heart rate), hypertension, and abrupt variations in sinus rhythm.[5][6] At high concentrations, it can cause damage to brain cells, particularly in the limbic system.[1][5][6]

Table 2: Summary of Health Hazards and Symptoms

Exposure Route	Acute Symptoms	Chronic Symptoms
Inhalation	Coughing, headache, nausea, vomiting, respiratory irritation, memory loss, cardiovascular effects.[5][6]	Damage to brain cells in the limbic system, long-term personality changes.[5][7]
Skin Contact	May cause skin irritation.[5] Readily absorbed, leading to systemic toxicity.[3][5]	Cumulative toxin; repeated exposure is a significant health hazard.[5]
Eye Contact	May cause eye irritation, with onset delayed for several hours.[5]	Not specified.
Ingestion	Nausea, vomiting.[3] Swallowing even small amounts presents a serious health hazard.[5]	Not specified.

??? Question: What are the long-term health effects of **tetramethyltin** exposure?

**Tetramethyltin** is considered a cumulative toxin.[5][6] In the body, it is metabolized to the neurotoxin trimethyltin.[7][8] Chronic exposure can lead to severe and potentially irreversible central nervous system (CNS) damage.[8] Reported long-term effects include memory loss, exhibition of rage and anger, and a reduction in sexual function.[5][6]

??? Question: What are the established occupational exposure limits?

Regulatory bodies have established strict limits for organotin compounds to protect workers. It is critical to maintain workplace air concentrations below these levels.

Table 3: Occupational Exposure Limits (OELs) for Organic Tin Compounds

Organization	Limit Type	Value (as Sn)	Notes
OSHA (PEL)	8-hour TWA	0.1 mg/m <sup>3</sup>	Permissible Exposure Limit[6][9]
ACGIH (TLV)	8-hour TWA	0.1 mg/m <sup>3</sup>	Threshold Limit Value; Skin notation indicates potential for significant absorption through the skin.[9]
ACGIH (STEL)	15-min STEL	0.2 mg/m <sup>3</sup>	Short-Term Exposure Limit[4]
NIOSH (REL)	10-hour TWA	0.1 mg/m <sup>3</sup>	Recommended Exposure Limit[9]
NIOSH (IDLH)	—	25 mg/m <sup>3</sup>	Immediately Dangerous to Life or Health[4]

??? Question: What Personal Protective Equipment (PPE) is mandatory when handling **tetramethyltin**?

Due to its high toxicity and ability to be absorbed through the skin, a comprehensive PPE strategy is required.[1]

- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[5]
- Eye Protection: Chemical safety goggles or a face shield must be worn. Contact lenses should not be worn.[5]
- Skin and Body Protection: Wear suitable protective clothing to prevent any possibility of skin contact.[2][5] A flame-retardant, antistatic lab coat is recommended.[10]
- Respiratory Protection: All work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][3] If there is a risk of inhalation, appropriate respiratory protection (e.g., a NIOSH-approved respirator with organic vapor cartridges) must be used. [2][5]

??? Question: How should **tetramethyltin** be stored?

Proper storage is crucial to prevent accidents and degradation.

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#)[\[5\]](#)
- Keep away from heat, sparks, open flames, and direct sunlight.[\[3\]](#)[\[5\]](#)
- The storage area should be locked and accessible only to authorized personnel.[\[3\]](#)[\[10\]](#)
- Ground/bond the container and receiving equipment to prevent static electricity discharge.[\[1\]](#)  
[\[5\]](#)

## Troubleshooting Guides

This section provides step-by-step guidance for specific issues you may encounter during your experiments.

??? Problem: I have spilled a small amount of **tetramethyltin** inside a chemical fume hood. What is the procedure?

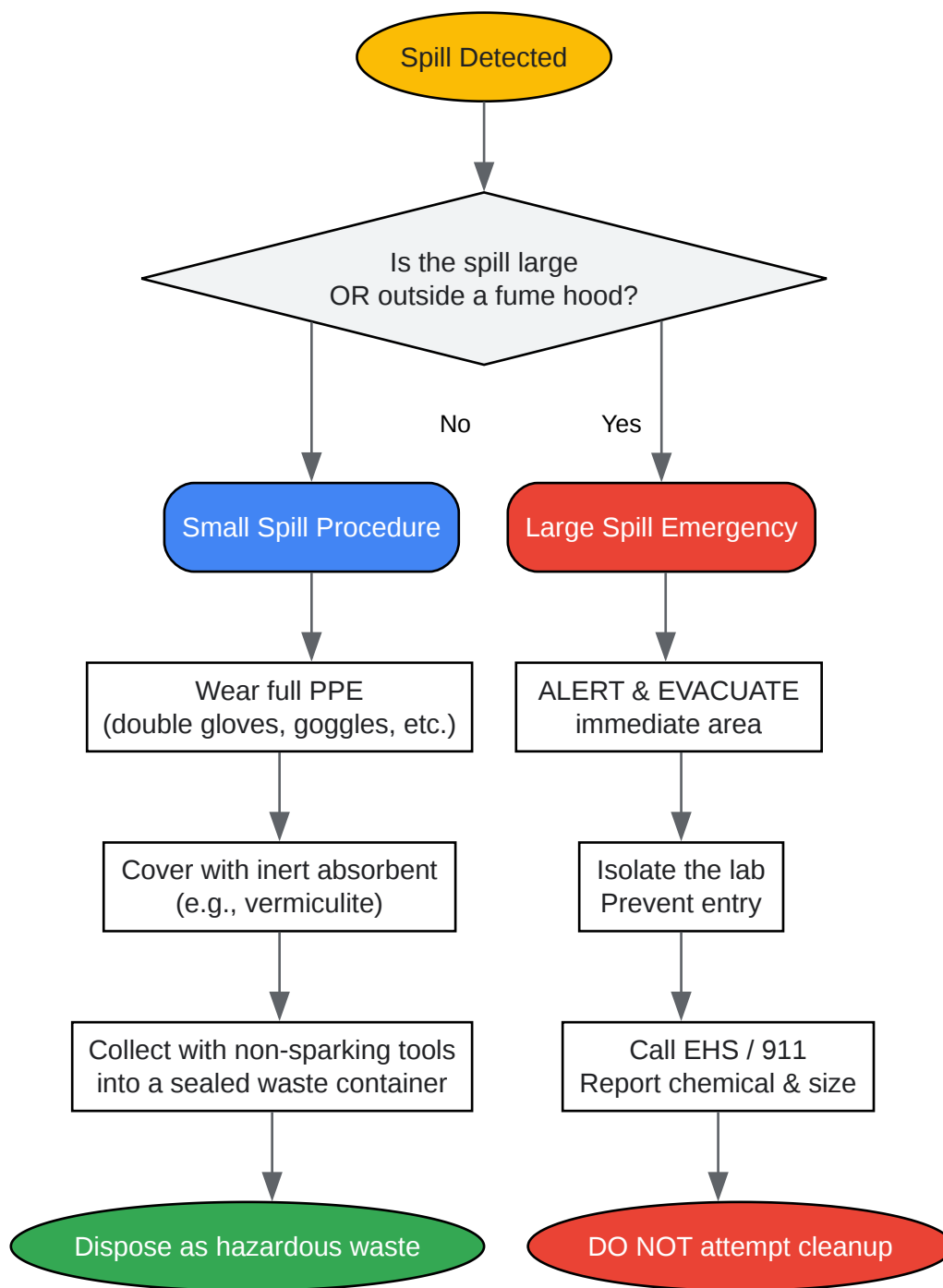
A small spill inside a functioning chemical fume hood can be managed in-house if you have the correct materials and training.

- **Ensure Safety:** Keep the fume hood sash as low as possible. Ensure you are wearing all appropriate PPE (double gloves, goggles, lab coat).
- **Containment:** Cover the spill with an inert absorbent material, such as vermiculite, dry sand, or a commercial sorbent.[\[1\]](#)[\[5\]](#)
- **Collection:** Using non-sparking tools, carefully collect the absorbent material and place it into a designated, sealable container for hazardous waste.[\[1\]](#)[\[5\]](#)
- **Decontamination:** Wipe down the spill area with a suitable solvent (follow your institution's safety protocol), then wash with soap and water.
- **Disposal:** Label the waste container clearly and dispose of it through your institution's hazardous waste program.[\[5\]](#)

??? Problem: I have experienced a large spill of **tetramethyltin** outside of a fume hood. What should I do?

A large spill, or any spill outside of a containment area like a fume hood, is a major emergency.

- Evacuate Immediately: Alert all personnel in the immediate area and evacuate.<sup>[1][5]</sup>
- Isolate the Area: Close the doors to the lab and prevent entry.
- Call for Help: Contact your institution's emergency response team (e.g., Environmental Health & Safety) and emergency services (e.g., 911) immediately. Provide the chemical name and approximate quantity spilled.
- Remove Ignition Sources: If it is safe to do so without entering the contaminated area, shut off power and remove any potential ignition sources.<sup>[1][5]</sup>
- Do Not Attempt to Clean Up: Only trained emergency responders with the proper protective equipment, including self-contained breathing apparatus (SCBA), should manage a large spill.<sup>[1][5]</sup>



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Caption: Emergency Spill Response Decision Tree.

??? Problem: What are the first aid procedures for accidental exposure?

Immediate action is critical in any exposure scenario. Always seek medical attention after providing first aid.[1]

- General Advice: Remove the affected person from the source of contamination. Remove all contaminated clothing and shoes immediately.[1][5] Show the Safety Data Sheet (SDS) to the attending physician.[5]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][5] If breathing is difficult or has stopped, provide artificial respiration. Call a poison center or physician immediately.[1][5]
- Skin Contact: Immediately take off all contaminated clothing.[10] Wash the affected area with plenty of soap and water.[1][5] Get immediate medical attention.[5]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][5] Remove contact lenses if present and easy to do.[5] Continue rinsing and seek immediate medical attention.[1][5]
- Ingestion: Do NOT induce vomiting.[2] Never give anything by mouth to an unconscious person.[1][5] Rinse the mouth with water.[1] Call a poison center or physician immediately.[1][5]

??? Problem: How do I properly dispose of **tetramethyltin** waste?

**Tetramethyltin** and any materials contaminated with it are considered hazardous waste.

- Segregation: Never mix **tetramethyltin** waste with other chemical waste streams.[10]
- Containment: Collect all waste (unused product, contaminated absorbents, disposable PPE) in a clearly labeled, sealed, and appropriate container.[5][10]
- Labeling: The container must be labeled as hazardous waste, clearly identifying the contents as "**Tetramethyltin.**"
- Disposal: Arrange for pickup and disposal through your institution's certified hazardous waste disposal program.[5][10] Do not pour down the drain or dispose of in regular trash.[3]

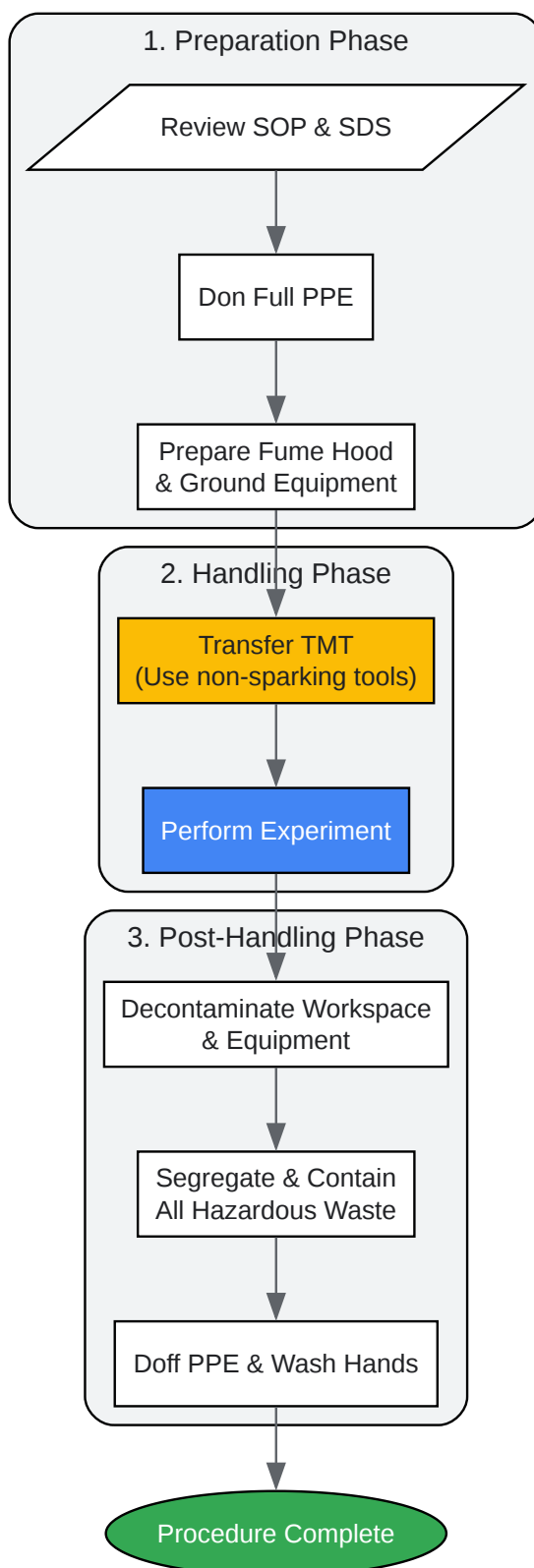
??? Problem: How do I decontaminate my work area after using **tetramethyltin**?

Regular decontamination of surfaces is a critical step in safe handling.

- Preparation: The decontamination procedure should be performed at the end of each experiment or workday. Ensure you are wearing appropriate PPE.
- Procedure:
  - Work within a chemical fume hood.
  - Wipe all potentially contaminated surfaces (fume hood interior, glassware, equipment) with a solvent recommended by your institution's safety office (e.g., a solution that can break down organometins).
  - Follow the solvent wipe with a thorough wash using soap and water.
- Waste: All materials used for decontamination (e.g., wipes, paper towels) must be collected and disposed of as hazardous waste.

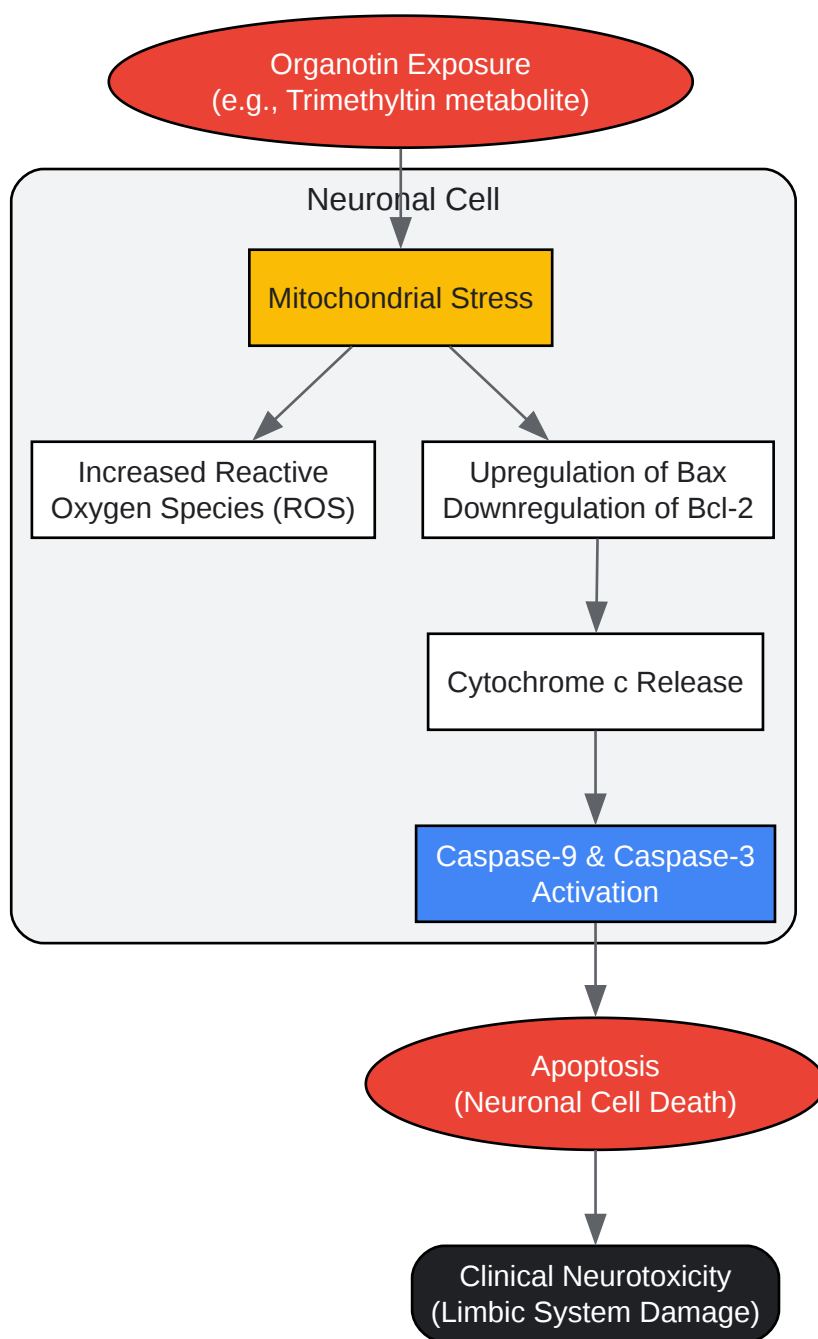
## Workflows and Pathways

Visualizing workflows and toxicological pathways can aid in understanding and compliance.



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Caption: Safe Handling Workflow for **Tetramethyltin**.



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Caption: Simplified Organotin Neurotoxicity Pathway.[11]

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